

Application Note: Catalytic Hydroboration of Aldehydes Using Low-Valent Tin(II) Catalysts

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Compound of Interest

Compound Name: *N,N'*-Di-*t*-butyl-2,3-diamidobutanetin(II)

CAS No.: 1268357-44-3

Cat. No.: B6310610

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Audience: Researchers, scientists, and drug development professionals. Content Type: Application Note & Experimental Protocol

Introduction & Scientific Context

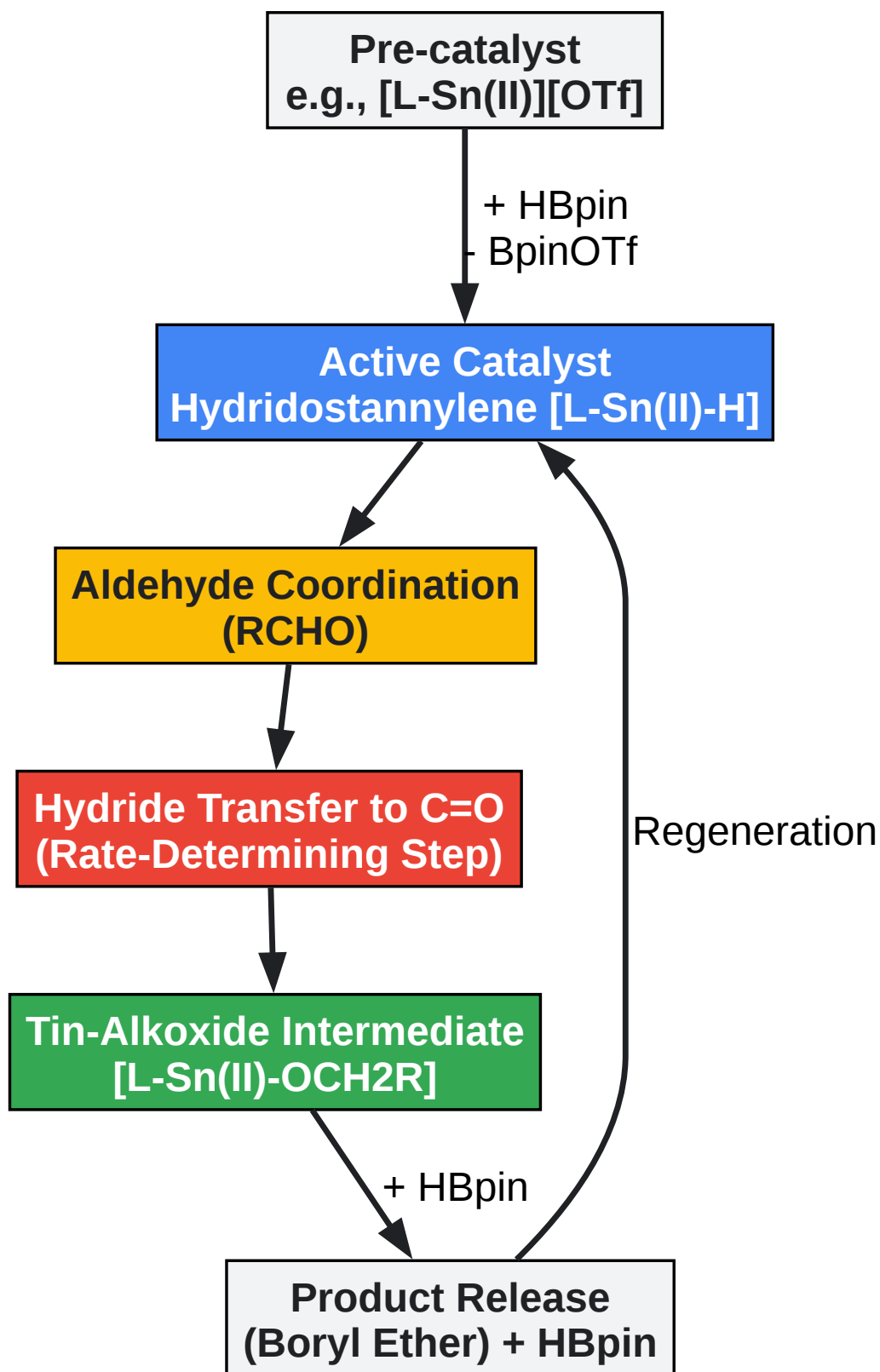
The reduction of aldehydes to primary alcohols is a foundational transformation in pharmaceutical synthesis and fine chemical production. Catalytic hydroboration using pinacolborane (HBpin) offers a mild, chemoselective route to boryl ethers, which are easily hydrolyzed to yield the desired alcohols.

Historically, this transformation relied heavily on precious transition metals. However, low-valent main-group catalysts—particularly Tin(II) complexes (stannylenes)—have recently emerged as highly efficient, sustainable alternatives. Because of their lone pair and vacant p-orbital, Sn(II) centers can mimic transition metal reactivity. Modern Sn(II) catalysts, such as aminotroponate-stabilized triflatostannylenes and N-heterocyclic carbene (NHC)-supported stannylenes, exhibit extraordinary turnover frequencies (TOFs) and operate efficiently under ambient conditions[1].

Mechanistic Causality: How Sn(II) Drives Hydroboration

To rationally optimize reaction conditions, it is critical to understand the causality behind the catalytic cycle. Unlike transition metals that cycle through oxidative addition and reductive elimination, Sn(II) stannylenes typically operate via a step-wise metathesis and insertion pathway[2].

- **Catalyst Activation:** The pre-catalyst (e.g., $[L^+Sn(II)][OTf]$) reacts with HBpin via σ -bond metathesis to form the active hydridostannylene species ($[L^+Sn(II)H]$).
- **Hydride Transfer (Rate-Determining Step):** The highly polarized Sn–H bond interacts with the electrophilic carbonyl carbon of the aldehyde. Density Functional Theory (DFT) calculations confirm that the transfer of the hydride from the tin center to the carbonyl carbon is the rate-determining step (RDS)[2].
- **Product Release:** The resulting tin-alkoxide intermediate undergoes a second metathesis with another equivalent of HBpin. This step is highly exothermic, serving as the thermodynamic sink that drives the release of the boryl ether product and regenerates the active Sn–H catalyst[2].



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Caption: Catalytic cycle of Sn(II)-mediated aldehyde hydroboration via a hydridostannylenene intermediate.

Quantitative Data: Catalyst Benchmarking

The steric and electronic tuning of the ligand framework heavily influences the catalytic efficiency of Sn(II) complexes. The table below summarizes the performance of recent state-of-the-art Sn(II) catalysts, demonstrating how structural modifications impact catalyst loading and turnover frequency.

Catalyst Type	Ligand System	Catalyst Loading (mol%)	Time	TOF (h ⁻¹)	Yield / Conversion
Triflatostannylenene	Aminotroponate	0.025 – 0.25	8 - 75 min	Up to 30,000	>99%
Bis(TMS)aminostannylenene [1]	Amino-linked NHC	0.01	< 30 min	>10,000	>95%
Ionic Sn(II) Cation[3]	N,N-coordinated	2.0	15 min	~200	>99%
N-Heterocyclic Stannylenene[4]	Benzannulated NHC	2.0	4 - 6 h	~25	>90%

Experimental Protocol: General Hydroboration of Aldehydes

This protocol outlines the procedure for the hydroboration of benzaldehyde using a highly active Sn(II) catalyst (e.g., triflatostannylenene or bis(trimethylsilyl)aminostannylenene)[1].

Materials & Reagents

- Benzaldehyde (purified, dried over molecular sieves, and degassed)

- Pinacolborane (HBpin, 1.1 equivalents)
- Sn(II) Catalyst (0.01 - 0.25 mol% depending on the specific complex)
- Deuterated Benzene (C_6D_6) or Toluene (anhydrous)
- Internal standard: Hexamethylbenzene or Hexamethylcyclotrisiloxane (HMCTS)

Step-by-Step Methodology

- **Glovebox Preparation:** Due to the air- and moisture-sensitivity of low-valent Sn(II) complexes, all manipulations must be performed in an argon- or nitrogen-filled glovebox.
- **Catalyst Stock Solution:** Dissolve the Sn(II) pre-catalyst in C_6D_6 to create a standardized stock solution (e.g., 0.01 M). This ensures accurate dispensing of ultra-low catalyst loadings (e.g., 0.01 mol%).
- **Reaction Assembly:** To a J. Young NMR tube, add benzaldehyde (0.5 mmol), the internal standard, and 0.5 mL of C_6D_6 .
- **Borane Addition:** Add HBpin (0.55 mmol, 1.1 eq.) to the mixture. **Crucial Insight:** Ensure no background reaction occurs between the substrate and HBpin before catalyst addition.
- **Catalyst Initiation:** Inject the required volume of the Sn(II) catalyst stock solution into the NMR tube. Seal the tube tightly.
- **Reaction Monitoring:** Remove the tube from the glovebox and monitor the reaction at room temperature (25 °C) via 1H and ^{11}B NMR spectroscopy.
- **Quenching and Isolation:** Once complete conversion is observed, quench the reaction by exposing it to air or adding a drop of methanol. Concentrate under reduced pressure to yield the boryl ether.



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Caption: Step-by-step experimental workflow for Sn(II)-catalyzed hydroboration in a J. Young NMR tube.

Self-Validating Systems & Trustworthiness

To ensure the scientific integrity of the protocol, researchers must build self-validation into the workflow. Relying on multi-nuclear NMR provides a robust, self-validating system for this catalytic process:

- **Validating the Active Catalyst:** The transformation of the Sn(II) pre-catalyst to the active hydridostannylene can be verified via ^{119}Sn NMR. For instance, the pre-catalyst $[\text{L}^+\text{Sn}(\text{II})][\text{OTf}]$ shows a distinct singlet at -379 ppm, which shifts upon formation of the active hydride species[2].
- **Tracking Conversion (^1H NMR):** The reaction's progress is self-validating via ^1H NMR. The diagnostic aldehyde proton ($-\text{CHO}$) at ~9.9–10.1 ppm will disappear, concomitantly with the appearance of the benzylic protons ($-\text{CH}_2-\text{O}-\text{B}$) of the product around 4.8–5.0 ppm.
- **Confirming B–O Bond Formation (^{11}B NMR):** The unreacted HBpin shows a doublet at ~28 ppm. Upon successful hydroboration, this cleanly shifts to a singlet at ~22 ppm, confirming the formation of the boron-oxygen bond[4].

References

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